

Stability and Storage of 2-Chloro-4-phenylpyridine: A Technical Guide

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Compound of Interest

Compound Name: 2-Chloro-4-phenylpyridine

Cat. No.: B1303126

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **2-Chloro-4-phenylpyridine** (CAS No: 42260-39-9). Understanding the stability profile of this versatile building block is critical for its effective use in pharmaceutical synthesis, agrochemical development, and materials science. This document outlines known stability data, recommended storage protocols, and methodologies for assessing its stability.

Core Stability and Storage Recommendations

2-Chloro-4-phenylpyridine is a white to off-white crystalline powder that is generally stable under recommended storage conditions.^[1] However, like many halogenated pyridines, its stability can be influenced by temperature, light, moisture, and incompatible materials. Adherence to proper storage and handling protocols is crucial to maintain its purity and reactivity.

Summary of Storage Conditions

Parameter	Recommendation	Source(s)
Temperature	Store in a cool, dry place. Specific recommendations include room temperature and refrigeration (0-8°C).	[1][2]
Atmosphere	Store in a well-ventilated area under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation from air and moisture.	[3]
Container	Keep container tightly closed.	[3]
Light	Protect from light.	[4]
Incompatibilities	Avoid strong oxidizing agents.	[4]

Physicochemical Properties

A summary of the key physicochemical properties of **2-Chloro-4-phenylpyridine** is provided below.

Property	Value
Molecular Formula	C ₁₁ H ₈ ClN
Molecular Weight	189.64 g/mol
Appearance	White to off-white crystalline powder
Purity	≥ 95% (HPLC)
Boiling Point	303°C
Flash Point	166°C
Density	1.2 g/cm ³

Potential Degradation Pathways

While specific degradation pathways for **2-Chloro-4-phenylpyridine** are not extensively documented in publicly available literature, inferences can be drawn from the reactivity of similar compounds, such as other chloropyridines and phenylpyridines.

- **Hydrolysis:** The chloro-substituent on the pyridine ring can be susceptible to hydrolysis, particularly under basic conditions, to form the corresponding hydroxypyridine derivative. The rate of hydrolysis can be influenced by the electronic effects of the phenyl group.
- **Photodegradation:** Exposure to UV light may lead to the degradation of the molecule. Studies on similar compounds like 2-chloropyridine have shown that photodegradation can occur, leading to a variety of intermediate products.^[5]
- **Thermal Degradation:** At elevated temperatures, thermal decomposition may occur. Hazardous decomposition products can include nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.^[6]
- **Oxidation:** Reaction with strong oxidizing agents can lead to the degradation of the pyridine ring and the phenyl group.

Experimental Protocols for Stability Assessment

To ensure the quality and reliability of **2-Chloro-4-phenylpyridine** in research and development, conducting stability studies is essential. The following are generalized protocols for forced degradation studies, which can be adapted to develop a stability-indicating analytical method.

Forced Degradation Studies

Objective: To intentionally degrade the sample to identify potential degradation products and to validate the specificity of an analytical method.

1. **Preparation of Stock Solution:** Prepare a stock solution of **2-Chloro-4-phenylpyridine** in a suitable solvent (e.g., acetonitrile or methanol) at a concentration of approximately 1 mg/mL.
2. **Stress Conditions:**

- Acidic Hydrolysis: Mix the stock solution with an equal volume of 0.1 M hydrochloric acid. Keep the mixture at room temperature (25°C) for 24 hours.
- Basic Hydrolysis: Mix the stock solution with an equal volume of 0.1 M sodium hydroxide. Keep the mixture at room temperature (25°C) for 24 hours.
- Oxidative Stress: Mix the stock solution with an equal volume of 3% hydrogen peroxide. Keep the mixture at room temperature (25°C) for 12 hours.
- Thermal Stress: Expose a solid sample of the compound to a temperature of 60°C for 24 hours.
- Photolytic Stress: Expose a solution of the compound to UV light (e.g., 254 nm) for a defined period.

3. Sample Analysis: After the specified stress period, neutralize the acidic and basic samples if necessary. Dilute all samples to an appropriate concentration and analyze using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS), to quantify the remaining parent compound and identify any major degradation products.

Development of a Stability-Indicating HPLC Method

Objective: To develop an HPLC method capable of separating the parent **2-Chloro-4-phenylpyridine** from its potential degradation products.

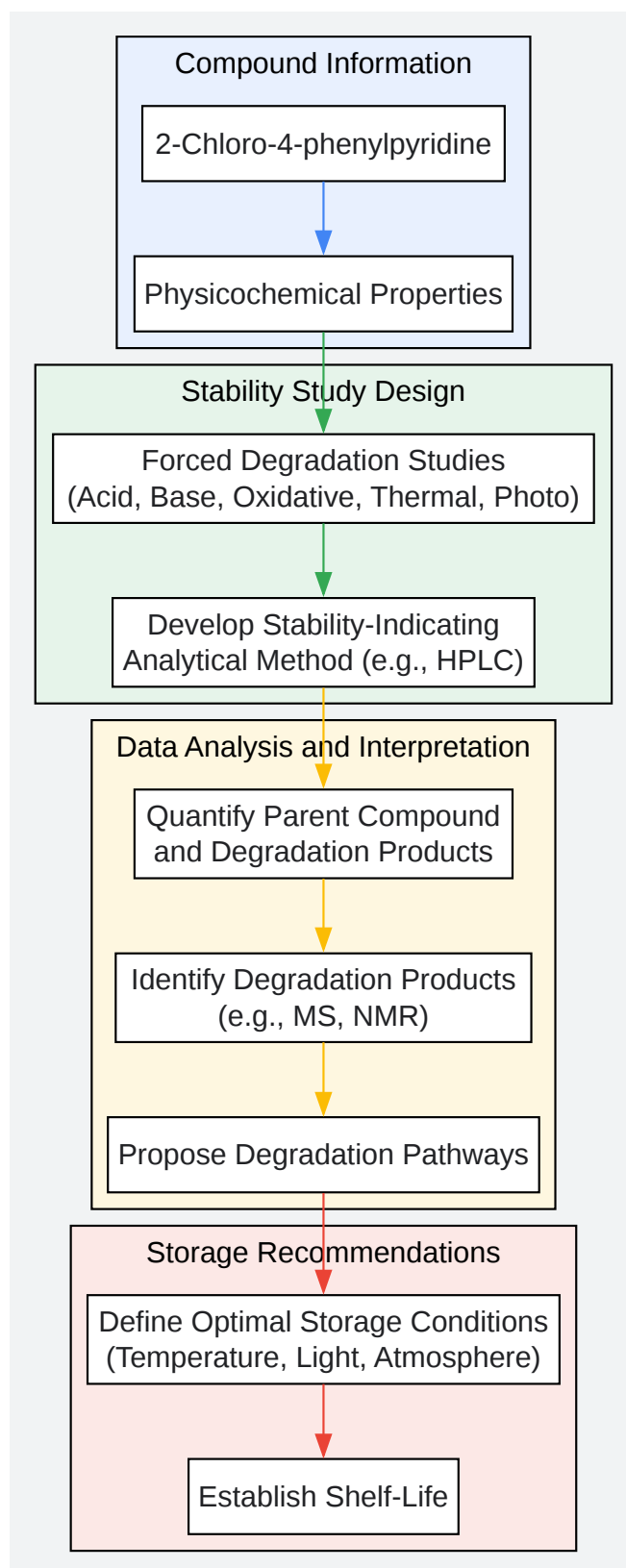
Initial Chromatographic Conditions:

Parameter	Suggested Condition
Column	C18 (e.g., 250 mm x 4.6 mm, 5 μ m)
Mobile Phase	A gradient of acetonitrile and water (with 0.1% formic acid)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	Determined by UV scan (e.g., 254 nm)
Injection Volume	10 μ L

Method Validation: The developed method should be validated according to ICH guidelines, including specificity, linearity, accuracy, precision, and robustness.

Visualizing Stability Assessment Workflow

The following diagram illustrates a logical workflow for assessing the stability of a chemical compound like **2-Chloro-4-phenylpyridine**.



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Caption: A logical workflow for assessing the stability of **2-Chloro-4-phenylpyridine**.

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